4-Chloro-3-iodopyridine hydrochloride molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chloro-3-iodopyridine hydrochloride*
CAS No.:	*1987263-61-5*
Cat. No.:	*B1434611*

Get Quote

An In-Depth Technical Guide to the Molecular Structure, Properties, and Application of **4-Chloro-3-iodopyridine Hydrochloride**

Abstract

This technical guide provides a comprehensive analysis of **4-Chloro-3-iodopyridine hydrochloride**, a key heterocyclic building block in modern synthetic chemistry. The document elucidates the nuanced interplay between the electronic and steric properties of the substituents and the pyridinium core, offering a detailed examination of its molecular structure. This guide further explores the characterization of the molecule through advanced spectroscopic techniques, outlines its synthesis, and details its reactivity profile, with a particular focus on its utility in regioselective cross-coupling reactions. The content is tailored for researchers, scientists, and drug development professionals, providing the technical depth necessary to strategically employ this versatile intermediate in the synthesis of complex molecular architectures, including active pharmaceutical ingredients (APIs).

Introduction: A Versatile Heterocyclic Intermediate

© 2026 BenchChem. All rights reserved.

Halogenated pyridines are foundational scaffolds in the fields of medicinal chemistry, agrochemicals, and materials science.[1][2] Their utility stems from the pyridine core, a bioisostere for benzene present in numerous biologically active molecules, and the presence of halogen atoms that serve as versatile synthetic handles for diversification.[3] **4-Chloro-3-iodopyridine hydrochloride** is a particularly valuable reagent due to the orthogonal reactivity of its two distinct halogen substituents.

The formation of the hydrochloride salt enhances the compound's stability and solubility in certain solvents, making it a more robust reagent for various applications.[4] The protonation of the pyridine nitrogen atom also significantly modulates the electronic landscape of the aromatic ring, influencing its reactivity and spectroscopic properties. This guide will delve into these features, providing a holistic view of the molecule's chemical personality and its application in advanced organic synthesis.

Molecular Structure and Physicochemical Properties

The structure of **4-Chloro-3-iodopyridine hydrochloride** is defined by a pyridine ring substituted at the 3- and 4-positions with iodo and chloro groups, respectively, and with the ring nitrogen protonated and associated with a chloride counter-ion.

Caption: Molecular structure of **4-Chloro-3-iodopyridine hydrochloride**.

Electronic Effects

The electronic character of the ring is heavily influenced by three key features:

- The Pyridinium Nitrogen: The protonated nitrogen (N-H) acts as a powerful electron-withdrawing group via induction, significantly decreasing the electron density of the entire aromatic system. This makes the ring carbons more electrophilic compared to the neutral pyridine free base.
- Chlorine Substituent (C4): Chlorine is an electronegative atom that withdraws electron density through the sigma bond (inductive effect, -I). It can donate electron density through resonance (+R), but for halogens, the inductive effect is generally dominant.

© 2026 BenchChem. All rights reserved.

- Iodine Substituent (C3): Iodine is less electronegative than chlorine but is more polarizable. It also exhibits a -I and +R effect, with the inductive effect being the primary electronic influence.

The combination of the powerful inductive withdrawal from the N-H group and the halogens makes the pyridinium ring electron-deficient, which is a critical factor in its reactivity.

Physicochemical Data

A summary of the key physical and chemical properties for the neutral form, 4-Chloro-3-iodopyridine, is presented below. The hydrochloride salt is typically a solid with a higher melting point and increased solubility in polar protic solvents.

Property	Value	Source
Molecular Formula	C_5H_3ClIN	[5]
Molecular Weight	239.44 g/mol	[6]
Monoisotopic Mass	238.89987 Da	[5]
Melting Point	71-81 °C	[6]
CAS Number	89167-34-0	[6]
XLogP3 (Predicted)	2.1	[5]

Spectroscopic Characterization

Confirming the identity and purity of **4-Chloro-3-iodopyridine hydrochloride** relies on a combination of spectroscopic methods. While a definitive published spectrum for the hydrochloride salt is elusive, its features can be reliably predicted based on the known effects of substituents and protonation on the pyridine scaffold.[7][8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Protonation of the pyridine nitrogen causes a significant downfield shift (deshielding) of all ring protons and carbons due to the increased electron-withdrawing nature of the $N\text{-}H^+$ group compared to the lone pair on the neutral nitrogen.

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR: The spectrum will exhibit three signals in the aromatic region, corresponding to the protons at the C2, C5, and C6 positions.
  - H2 and H6: These protons, being ortho to the highly electron-withdrawing N-H^{+} group, will be the most deshielded, appearing furthest downfield (likely > 8.5 ppm). They will appear as doublets due to coupling with their respective neighbors.
  - H5: This proton, being meta to the N-H^{+} group, will be located upfield relative to H2 and H6. It will likely appear as a doublet of doublets due to coupling with both H2 and H6 (though one coupling may be small).
  - N-H Proton: A broad singlet may be observable, often further downfield, though its visibility can depend on the solvent and concentration.
- ^{13}C NMR: The spectrum will show five distinct signals for the five carbon atoms of the pyridine ring.
  - C2 and C6: These carbons adjacent to the nitrogen will be significantly deshielded.
  - C4 (bearing Cl): This carbon will also be downfield, influenced by the attached chlorine.
  - C3 (bearing I): The signal for this carbon is influenced by the "heavy atom effect" of iodine, which can cause both a shift and significant line broadening. It is expected to be at a relatively high field (shielded) position compared to what would be expected based on electronegativity alone.
  - C5: This carbon will likely be the most shielded (furthest upfield) of the ring carbons.

Mass Spectrometry (MS)

Under typical electrospray ionization (ESI) conditions, the analysis would detect the cationic portion of the molecule. The expected mass would correspond to the protonated free base, $[C_5H_4ClIN]^+$.

- Expected $[M+H]^+$: m/z ≈ 239.9071[5]
- Isotopic Pattern: A characteristic isotopic pattern will be observed due to the presence of chlorine (^{35}Cl/^{37}Cl ≈ 3:1) and iodine (^{127}I, 100%). This pattern is a definitive fingerprint for

© 2026 BenchChem. All rights reserved.

confirming the elemental composition.

Infrared (IR) Spectroscopy

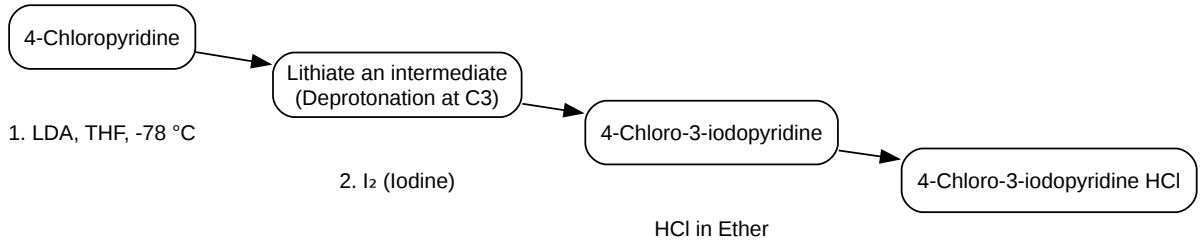
The IR spectrum will provide information about the functional groups present. Key expected absorptions include:

- N-H Stretch: A broad band in the 2500-3000 cm^{-1} region, characteristic of a secondary amine salt.
- C=N and C=C Stretching: Sharp peaks in the 1500-1650 cm^{-1} region, typical for aromatic heterocycles.
- C-H Bending: Absorptions in the 700-900 cm^{-1} region related to the out-of-plane bending of the aromatic C-H bonds.

Synthesis and Reactivity

Synthesis Protocol

A common laboratory-scale synthesis of 4-Chloro-3-iodopyridine involves the directed ortho-metalation of 4-chloropyridine. This process leverages a strong base to deprotonate the most acidic position on the ring, followed by quenching with an iodine source.



Click to download full resolution via product page

Caption: Synthetic workflow for **4-Chloro-3-iodopyridine hydrochloride**.

Step-by-Step Methodology:

- Setup: A flame-dried flask under an inert atmosphere (Argon or Nitrogen) is charged with dry tetrahydrofuran (THF).
- Deprotonation: The flask is cooled to -78 °C (dry ice/acetone bath). 4-Chloropyridine is added, followed by the slow, dropwise addition of a strong, non-nucleophilic base such as Lithium Diisopropylamide (LDA). The reaction is stirred at this temperature to allow for the formation of the lithiated intermediate at the C3 position.
- Iodination: A solution of iodine (I_2) in dry THF is added slowly to the reaction mixture at -78 °C. The reaction is allowed to stir and gradually warm to room temperature.
- Workup: The reaction is quenched with an aqueous solution (e.g., saturated sodium thiosulfate to remove excess iodine). The organic product is extracted, dried, and the solvent is removed under reduced pressure.
- Salt Formation: The resulting crude 4-Chloro-3-iodopyridine is dissolved in a suitable solvent (e.g., diethyl ether) and treated with a solution of HCl (e.g., 2M in diethyl ether) to precipitate the hydrochloride salt, which is then collected by filtration.

Reactivity and Strategic Application

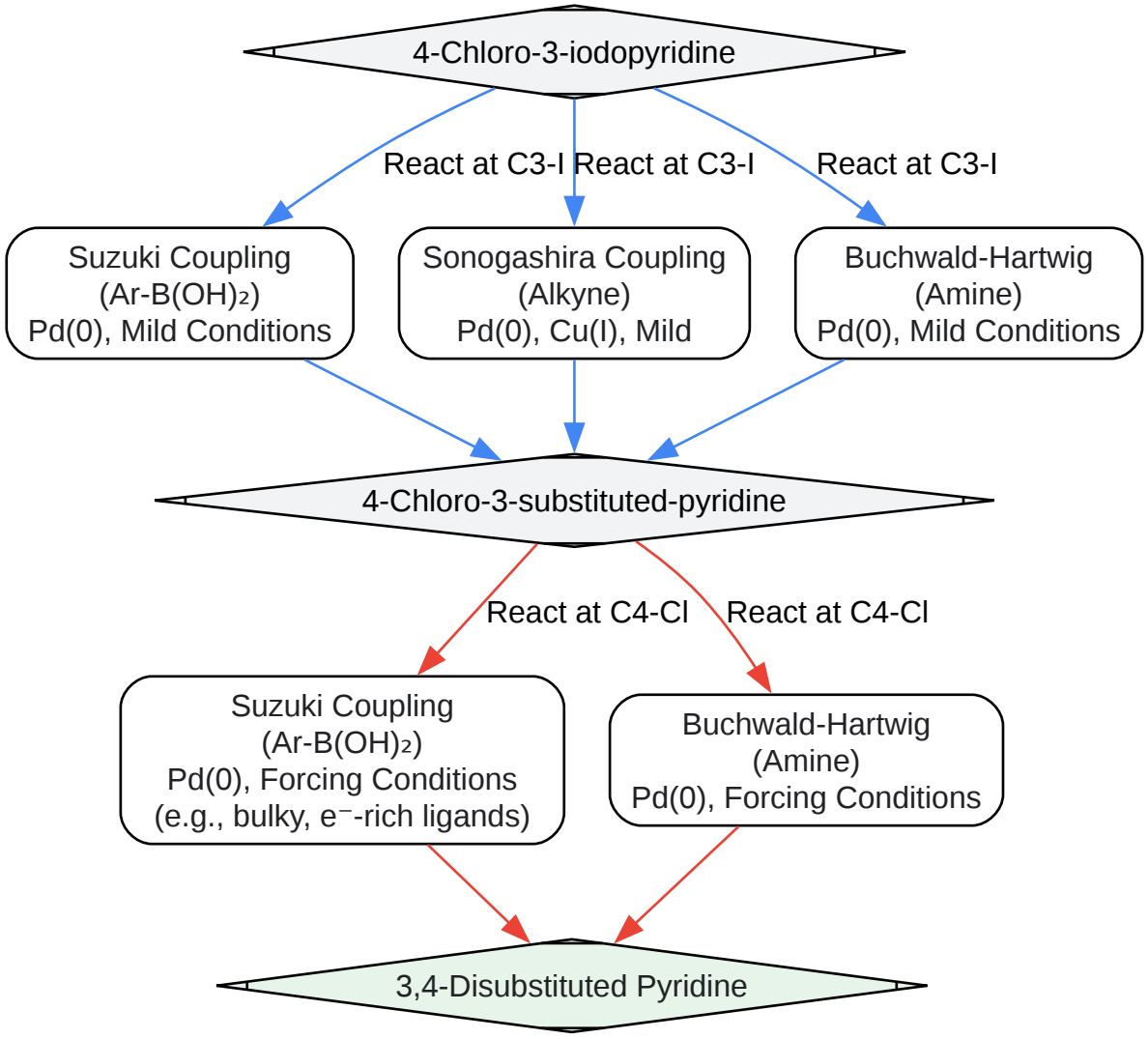
The synthetic power of **4-Chloro-3-iodopyridine hydrochloride** lies in the differential reactivity of the C-I and C-Cl bonds in palladium-catalyzed cross-coupling reactions.[9] The reactivity order for aryl halides is overwhelmingly I > Br > OTf > Cl.[10] This is due to the bond dissociation energies (BDE), where the C-I bond is significantly weaker and thus more susceptible to the initial, often rate-limiting, oxidative addition step in the catalytic cycle.[9][11]

Bond	Bond Dissociation Energy (approx.)	Relative Reactivity in Pd Cross-Coupling
C-I	~65 kcal/mol	Highest
C-Br	~81 kcal/mol	Intermediate
C-Cl	~96 kcal/mol	Lowest

This reactivity differential allows for the sequential and regioselective functionalization of the pyridine ring. Mild reaction conditions will exclusively target the C3-Iodo position, leaving the

© 2026 BenchChem. All rights reserved.

C4-Chloro position intact for a subsequent, more forcing reaction.



Click to download full resolution via product page

Caption: Regioselective functionalization strategy for 4-Chloro-3-iodopyridine.

Applications in Drug Discovery and Development

The 3,4-disubstituted pyridine motif is prevalent in a wide range of pharmaceuticals. **4-Chloro-3-iodopyridine hydrochloride** serves as an ideal starting material to access diverse chemical libraries for structure-activity relationship (SAR) studies.[12] For example, it can be used in the synthesis of kinase inhibitors, where a specific group at the C4 position (often an amine) is crucial for binding to the hinge region of the kinase, while the C3 position is varied to explore

© 2026 BenchChem. All rights reserved.

pockets that enhance potency and selectivity.[9][12] The ability to build complex molecules step-wise from a common intermediate is a cornerstone of efficient drug discovery programs.[1]

Conclusion

4-Chloro-3-iodopyridine hydrochloride is a high-value synthetic intermediate whose molecular structure is optimized for strategic, regioselective functionalization. The electron-deficient nature of the pyridinium ring, combined with the pronounced difference in the reactivity of its carbon-iodine and carbon-chlorine bonds, provides chemists with a reliable platform for constructing complex, polysubstituted heterocyclic systems. A thorough understanding of its structural, spectroscopic, and reactive properties, as outlined in this guide, is essential for leveraging its full potential in the synthesis of novel chemical entities for pharmaceutical and industrial applications.

References

- Coletta, F., Gambaro, A., & Rigatti, G. (1976). Substituent Effects on the 13C-NMR Chemical Shifts of the Pyridinic Ring. Spectroscopy Letters, 9(8), 469–477. Available at: [Link]
- Sci-Hub. (n.d.). Substituent Effects on the 13C-NMR Chemical Shifts of the Pyridinic Ring. Retrieved from: [Link]
- Boykin, D. W., & Balakrishnan, P. (1985). 17O NMR spectroscopy of 4-substituted pyridine N-oxides: Substituent and solvent effects. Magnetic Resonance in Chemistry, 23(4), 276-278. Available at: [Link]
- MDPI. (n.d.). Substituent Effects in the 13C-NMR Spectra of Six-Membered Nitrogen Heteroaromatic Compounds. Molecules. Retrieved from: [Link]
- ResearchGate. (n.d.). Recent advances in the application of ligands in palladium-catalyzed chemoselective coupling reactions at C–Br, C–OTf, and C–Cl sites. Retrieved from: [Link]
- PubChem. (n.d.). 4-chloro-3-iodopyridine. Retrieved from: [Link]
- ResearchGate. (2015). Can anybody suggest a method of synthesis of 4-Chloropyridine? Retrieved from: [Link]

© 2026 BenchChem. All rights reserved.

- Ningbo Inno Pharmchem Co., Ltd. (n.d.). The Chemistry of Innovation: Applications of 2-Chloro-3-iodopyridine. Retrieved from: [Link]
- ACS Publications. (2022). 5-Bromo-2-chloro-4-fluoro-3-iodopyridine as a Halogen-rich Intermediate for the Synthesis of Pentasubstituted Pyridines. The Journal of Organic Chemistry. Available at: [Link]
- Compound Interest. (2015). A Guide to 1H NMR Chemical Shift Values. Retrieved from: [Link]
- Chempanda. (n.d.). Iodopyridine: Common isomorphs, synthesis, side effects and applications. Retrieved from: [Link]
- Wikipedia. (n.d.). Cross-coupling reaction. Retrieved from: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. ucl.ac.uk [ucl.ac.uk]
- 2. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 3. 4-Chloro-3-iodopyridin-2-amine | C5H4ClIN2 | CID 22936596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chloro-4-iodopyridine-3-carboxaldehyde [yotechem.com]
- 5. PubChemLite - 4-chloro-3-iodopyridine (C5H3ClIN) [pubchemlite.lcsb.uni.lu]
- 6. 4-Chloro-3-iodo-pyridine 97 89167-34-0 [sigmaaldrich.com]
- 7. tandfonline.com [tandfonline.com]
- 8. semanticscholar.org [semanticscholar.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 11. Cross-coupling reaction - Wikipedia [en.wikipedia.org]
- 12. Pd(II) Complexes with Pyridine Ligands: Substituent Effects on the NMR Data, Crystal Structures, and Catalytic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Chloro-3-iodopyridine hydrochloride molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1434611/docs#4-chloro-3-iodopyridine-hydrochloride-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.